

Personal protective equipment for handling 1-(3-Bromopropyl)-3-methylbenzene

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Compound of Interest

Compound Name: 1-(3-Bromopropyl)-3-methylbenzene

Cat. No.: B2791358

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Essential Safety and Handling Guide for 1-(3-Bromopropyl)-3-methylbenzene

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **1-(3-Bromopropyl)-3-methylbenzene**, tailored for research, scientific, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and minimizing risk.

Chemical Identifier and Properties

| Property | Value |
|---------------------|------------------------------------|
| CAS Number | 103324-39-6 |
| Molecular Formula | C ₁₀ H ₁₃ Br |
| Molecular Weight | 213.11 g/mol |
| Appearance | Clear colorless liquid |
| Boiling Point | 241 °C |
| Density | 1.24 g/cm ³ |
| Storage Temperature | 2°C - 8°C |

Hazard Identification and Precautionary Statements

1-(3-Bromopropyl)-3-methylbenzene is a hazardous chemical that can cause severe skin burns, serious eye damage, and respiratory irritation.^[1] It is also harmful if swallowed and is a combustible liquid.

Hazard Statements:

- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H335: May cause respiratory irritation.^[1]
- H227: Combustible liquid.

Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P261: Avoid breathing mist or vapors.^{[1][2]}
- P264: Wash skin thoroughly after handling.^{[1][2]}
- P270: Do not eat, drink or smoke when using this product.^[3]
- P271: Use only outdoors or in a well-ventilated area.^{[1][2]}
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.^{[1][2][3]}
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.^[1]
- P405: Store locked up.^{[1][3]}
- P501: Dispose of contents/ container to an approved waste disposal plant.^{[1][3]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure. The following PPE is mandatory when handling **1-(3-Bromopropyl)-3-methylbenzene**.

| PPE Category | Specification | Rationale |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles and a face shield. [2] [3] [4] [5] | Protects against splashes and vapors that can cause severe eye damage. |
| Hand Protection | Chemically resistant gloves (e.g., nitrile, neoprene). | Prevents skin contact that can lead to severe burns and irritation. |
| Body Protection | Chemical-resistant lab coat or coveralls. [3] [6] | Protects against accidental spills and contamination of personal clothing. |
| Foot Protection | Closed-toe shoes made of a chemical-resistant material. | Prevents exposure from spills that may reach the floor. |
| Respiratory Protection | Use in a well-ventilated area or with a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges is required. [2] | Minimizes inhalation of vapors that can cause respiratory irritation. |

Experimental Protocols: Safe Handling and Disposal

Adherence to the following step-by-step procedures is crucial for safe handling and disposal.

Handling Procedure

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[\[3\]](#)[\[4\]](#) Confirm that all necessary PPE is available and in good condition.

- Ventilation: All handling of **1-(3-Bromopropyl)-3-methylbenzene** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dispensing: When transferring the chemical, use only compatible and properly labeled containers. Avoid generating mists or vapors.
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.[\[1\]](#)[\[3\]](#) Do not eat, drink, or smoke in the laboratory.[\[3\]](#)
- Storage: Store the chemical in its original, tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[3\]](#)[\[4\]](#)
The storage area should be locked.[\[1\]](#)[\[3\]](#)

Disposal Plan

- Waste Collection: Collect all waste containing **1-(3-Bromopropyl)-3-methylbenzene**, including contaminated consumables, in a dedicated, properly labeled, and sealed hazardous waste container. Do not mix with other waste streams.
- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-(3-Bromopropyl)-3-methylbenzene**".
- Disposal: Dispose of the hazardous waste through a licensed and approved waste disposal company.[\[1\]](#)[\[3\]](#)[\[7\]](#) Adhere to all local, state, and federal regulations for the disposal of halogenated organic compounds. Do not pour this chemical down the drain.[\[1\]](#)[\[7\]](#)
- Empty Containers: Handle uncleaned, empty containers as you would the product itself.

Emergency Procedures

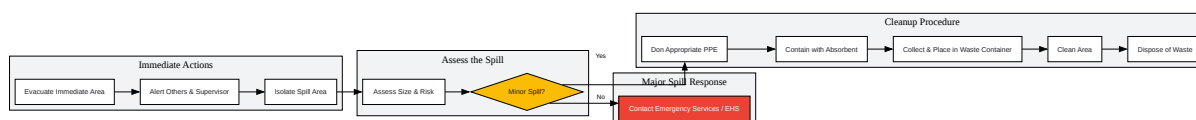
Immediate and appropriate action during an emergency is critical.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[4\]](#)

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[3][4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Chemical Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

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